

# An In-depth Technical Guide to the Safe Handling of Bromomethyl Phenyl Sulfone

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## Compound of Interest

Compound Name: *Bromomethyl phenyl sulfone*

Cat. No.: *B100481*

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## Preamble: Acknowledging the Dual Nature of a Potent Reagent

**Bromomethyl phenyl sulfone** (CAS 19169-90-5) is a valuable reagent in modern organic synthesis, prized for its utility in introducing the phenylsulfonylmethyl moiety into a variety of molecular scaffolds. This functional group is a cornerstone in the synthesis of complex molecules, including many pharmaceutical intermediates.<sup>[1]</sup> However, the very chemical reactivity that makes this compound a powerful synthetic tool—its nature as an  $\alpha$ -halo sulfone—also renders it a significant laboratory hazard. The presence of a good leaving group (bromide) alpha to a strongly electron-withdrawing sulfonyl group makes the methylene carbon highly electrophilic and susceptible to nucleophilic attack.

This guide is designed for the professional researcher and drug development scientist. It moves beyond standard Safety Data Sheet (SDS) summaries to provide a deeper, mechanism-based understanding of the hazards associated with **bromomethyl phenyl sulfone**. Our objective is to foster a culture of safety through informed practice, explaining not just what to do, but why a specific precaution is necessary. By understanding the chemical causality behind the hazards, researchers can develop a more intuitive and robust safety mindset.

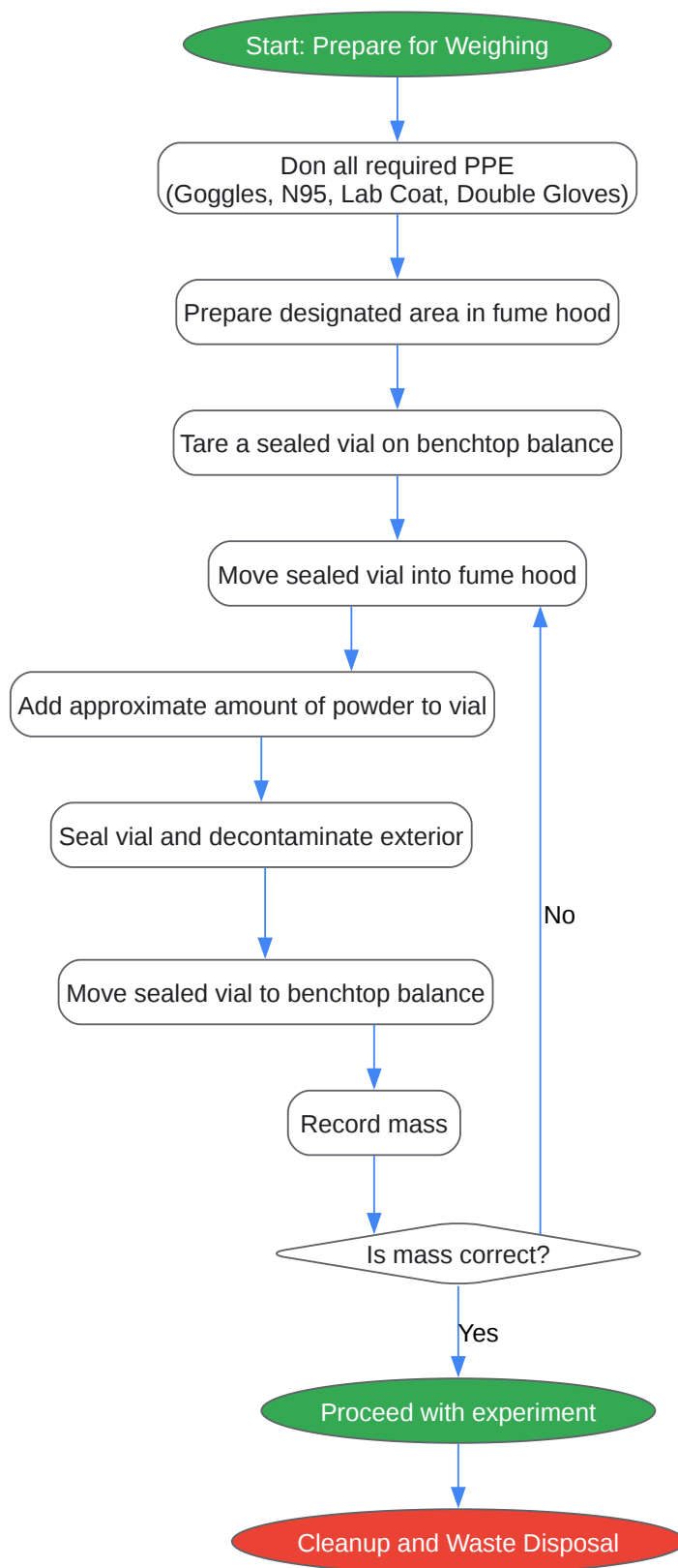
# Hazard Analysis: The Chemistry of an Alkylating Agent

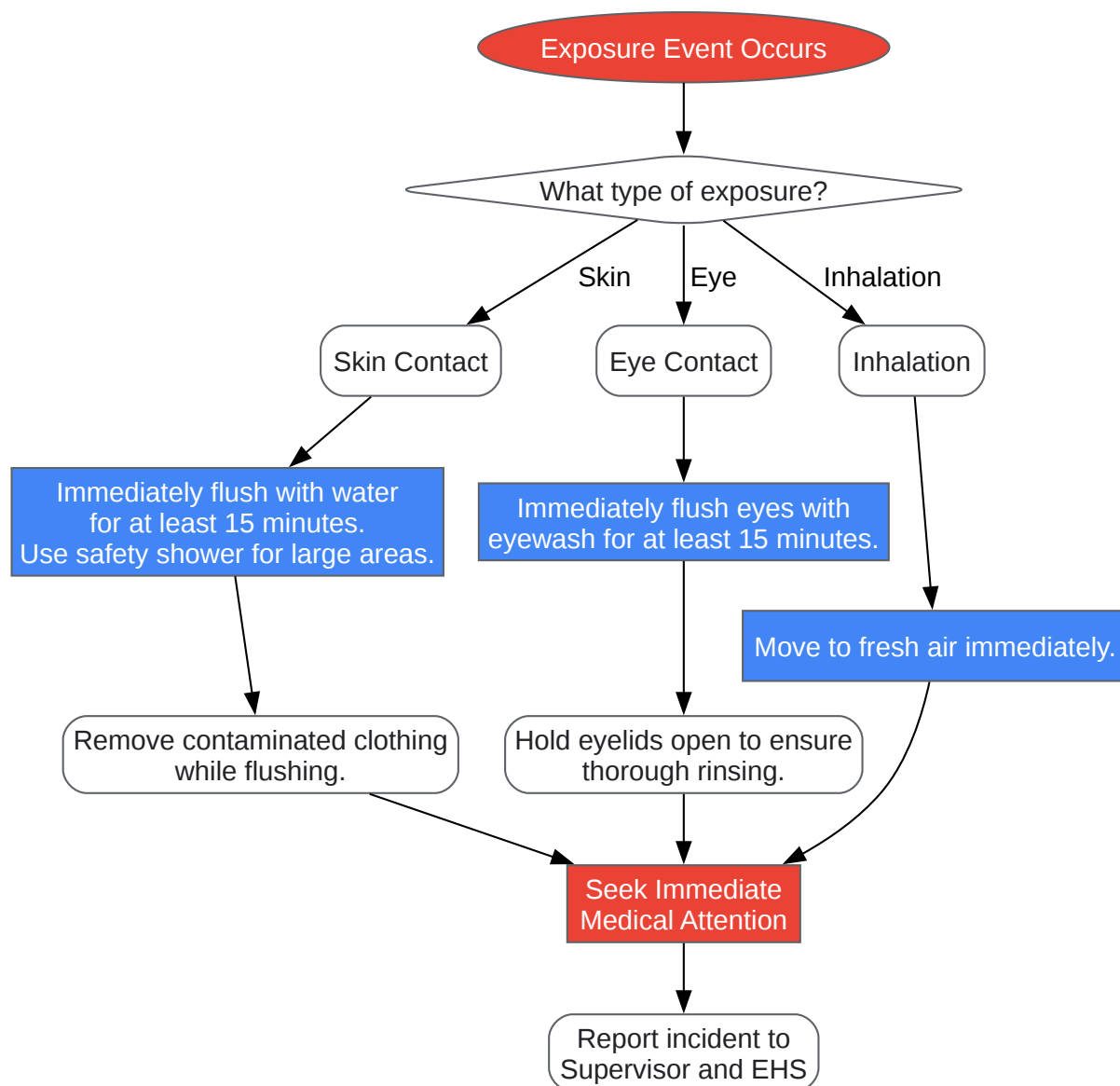
**Bromomethyl phenyl sulfone** is classified as a hazardous substance with the following GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[2] These effects are not merely superficial; they are the macroscopic symptoms of microscopic chemical reactions.

The core hazard of **bromomethyl phenyl sulfone** lies in its classification as an alkylating agent.[3] Alkylating agents are reactive compounds that transfer an alkyl group to nucleophilic sites on biological macromolecules.[4] In the case of **bromomethyl phenyl sulfone**, the electrophilic methylene carbon readily reacts with nucleophiles such as the nitrogen atoms in DNA bases or the sulfur and nitrogen atoms in amino acid residues of proteins. This covalent modification can disrupt cellular processes, leading to cell death (cytotoxicity) or genetic mutations. It is this underlying reactivity that is the root cause of its irritant properties.

## Mechanism of Hazard: Nucleophilic Alkylation

The diagram below illustrates the fundamental reaction that underpins the hazardous nature of **bromomethyl phenyl sulfone**. Biological nucleophiles (Nu:), such as amines, thiols, or phosphates found in proteins and DNA, attack the electrophilic carbon, displacing the bromide ion and forming a stable, covalent bond. This irreversible modification of essential biomolecules is the primary mechanism of toxicity.





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